

How to prepare and store Aumolertinib stock solutions for cell culture.

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Compound of Interest

Compound Name: Aumolertinib

Cat. No.: B607974

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Application Notes and Protocols for Aumolertinib in Cell Culture

Audience: Researchers, scientists, and drug development professionals.

Introduction

Aumolertinib is a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI). It has demonstrated high selectivity for EGFR with sensitizing mutations (such as exon 19 deletions and L858R) and the T790M resistance mutation, while showing lower activity against wild-type EGFR.[1][2] Its mechanism of action involves the irreversible binding to the ATP-binding site of the EGFR kinase domain, which inhibits autophosphorylation and downstream signaling pathways, such as the MAPK and PI3K-AKT pathways.[3] This inhibition of signaling cascades ultimately leads to decreased cell proliferation and apoptosis in EGFR-mutated cancer cells.[4] These application notes provide detailed protocols for the preparation and storage of **Aumolertinib** stock solutions for use in cell culture experiments.

Data Presentation

The following tables summarize the key quantitative data for the preparation and storage of **Aumolertinib**.

Table 1: **Aumolertinib** Properties

Property	Value
Molecular Weight	525.64 g/mol
Appearance	Powder
Solubility in DMSO	100 mg/mL (190.24 mM)
Solubility in Ethanol	6 mg/mL
Solubility in Water	Insoluble

Data sourced from Selleck Chemicals.[\[5\]](#)

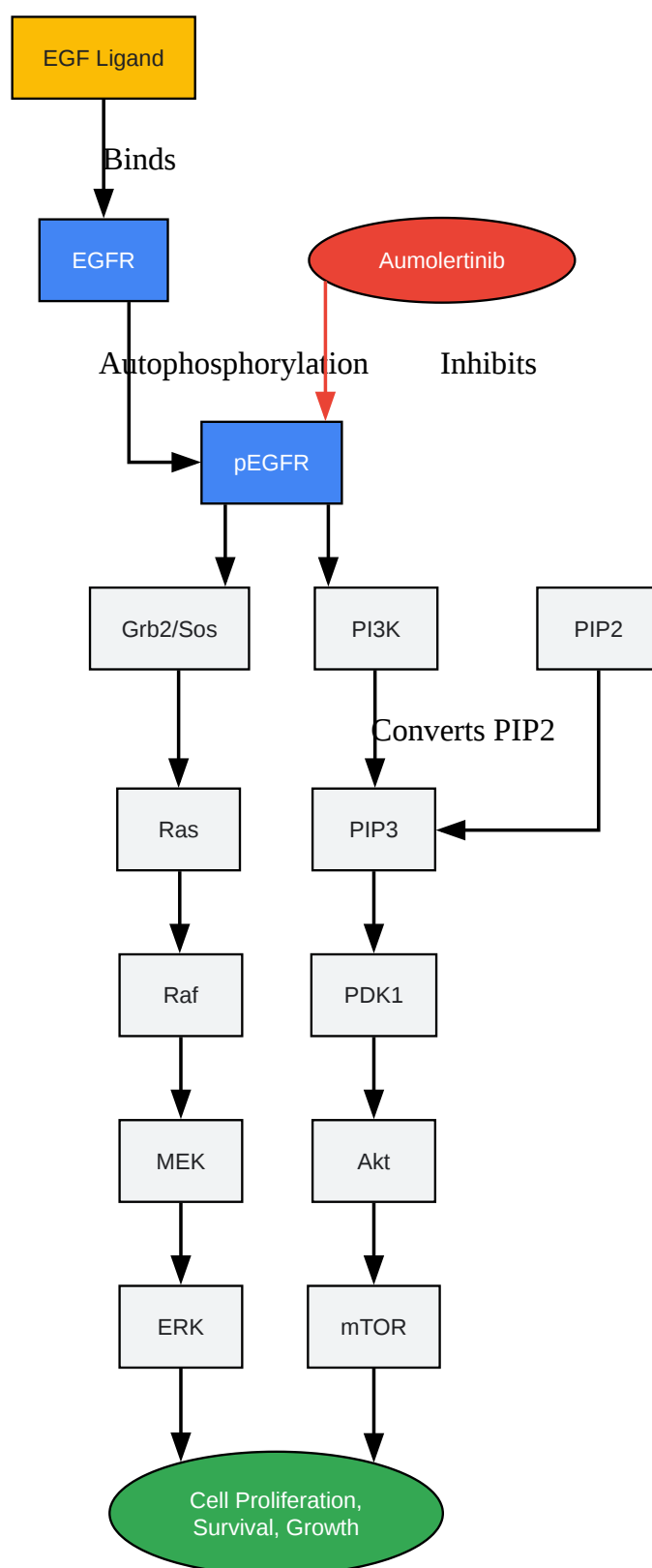
Table 2: Storage Conditions for **Aumolertinib**

Form	Storage Temperature	Duration
Powder	-20°C	3 years
Stock Solution in DMSO	-80°C	1 year
Stock Solution in DMSO	-20°C	1 month

Data sourced from Selleck Chemicals.[\[5\]](#) It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.

Signaling Pathway

Aumolertinib targets the epidermal growth factor receptor (EGFR), a key regulator of cell growth and proliferation. The diagram below illustrates the EGFR signaling pathway and the point of inhibition by **Aumolertinib**.



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EGFR Signaling Pathway Inhibition by **Aumolertinib**.

Experimental Protocols

Protocol 1: Preparation of **Aumolertinib** Stock Solution (10 mM)

This protocol describes the preparation of a 10 mM stock solution of **Aumolertinib** in DMSO.

Materials:

- **Aumolertinib** powder (Molecular Weight: 525.64 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Calculate the required amount of **Aumolertinib**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 525.64 \text{ g/mol} \times 1000 \text{ mg/g} = 5.2564 \text{ mg}$
- Weighing **Aumolertinib**:
 - Carefully weigh out approximately 5.26 mg of **Aumolertinib** powder and place it in a sterile microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Aumolertinib** powder.
 - Vortex the solution until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.

- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^[5]

Protocol 2: Preparation of **Aumolertinib** Working Solutions for Cell Culture

This protocol provides a general procedure for diluting the **Aumolertinib** stock solution to desired working concentrations for treating cells in culture. It is crucial to maintain a low final concentration of DMSO (typically $\leq 0.1\%$) to prevent solvent-induced cytotoxicity.

Materials:

- 10 mM **Aumolertinib** stock solution in DMSO
- Complete cell culture medium (pre-warmed to 37°C)
- Sterile microcentrifuge tubes

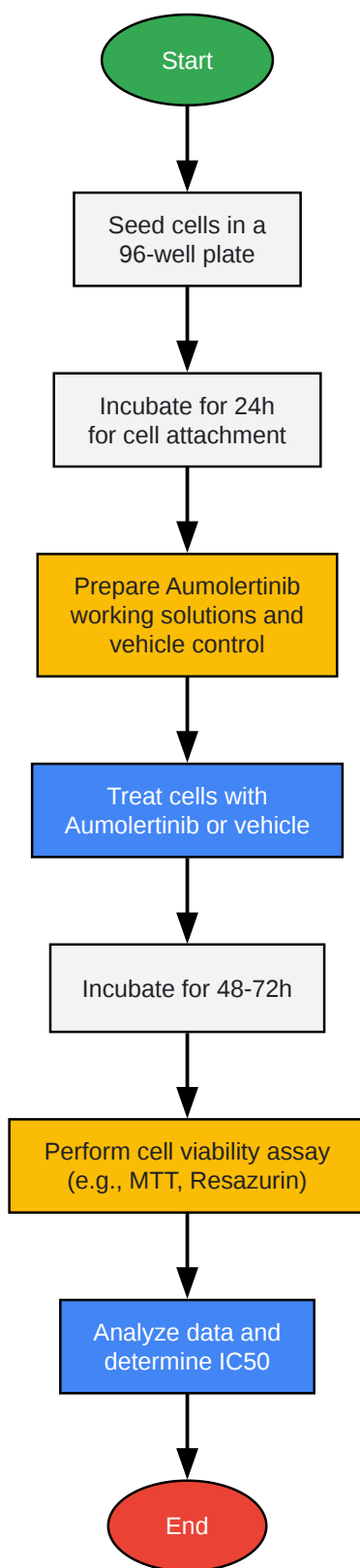
Procedure:

- Thaw the Stock Solution:
 - Thaw a single aliquot of the 10 mM **Aumolertinib** stock solution at room temperature.
- Serial Dilutions:
 - Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations.
 - Example for preparing a 10 μM working solution:
 - To make 1 mL of a 10 μM working solution from a 10 mM stock, you will perform a 1:1000 dilution.

- Add 1 μL of the 10 mM **Aumolertinib** stock solution to 999 μL of pre-warmed complete cell culture medium.
- Mix thoroughly by gentle pipetting.
- Vehicle Control:
 - Prepare a vehicle control with the same final concentration of DMSO as the highest concentration of **Aumolertinib** used in the experiment.
 - For the example above, the vehicle control would be 0.1% DMSO in complete cell culture medium (1 μL of DMSO in 999 μL of medium).
- Cell Treatment:
 - Remove the existing medium from the cultured cells and replace it with the medium containing the desired concentrations of **Aumolertinib** or the vehicle control.

Experimental Workflow

The following diagram illustrates a typical workflow for a cell viability assay using **Aumolertinib**.



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A typical workflow for a cell viability assay with **Aumolertinib**.

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